

1-Boc-2,6-dimethylpiperazine molecular weight and formula

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Compound of Interest

Compound Name: **1-Boc-2,6-dimethylpiperazine**

Cat. No.: **B1343925**

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Technical Data Sheet: 1-Boc-2,6-dimethylpiperazine

Introduction: This document provides essential physicochemical data for **1-Boc-2,6-dimethylpiperazine**, a key intermediate in organic synthesis and pharmaceutical development. Also known as tert-butyl 2,6-dimethylpiperazine-1-carboxylate, this compound incorporates a tert-butoxycarbonyl (Boc) protecting group, making it a valuable building block in medicinal chemistry for creating various piperazine derivatives.[\[1\]](#)

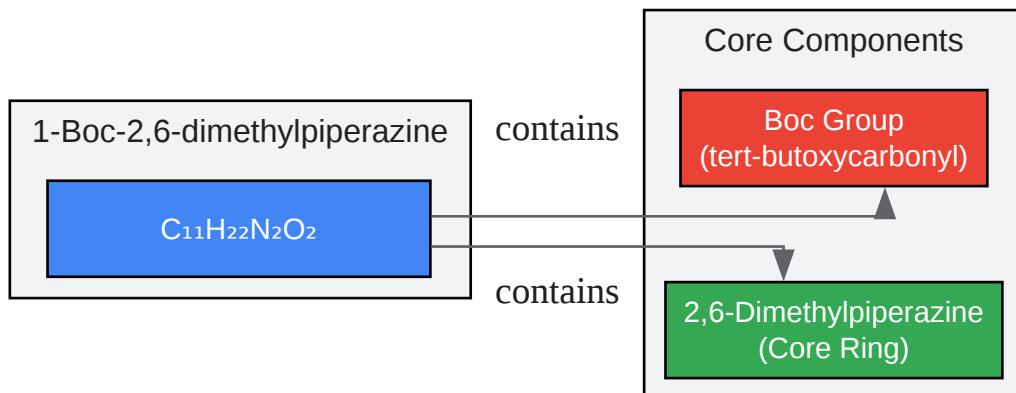
Physicochemical Properties

The fundamental molecular properties of **1-Boc-2,6-dimethylpiperazine** are summarized below.

Property	Value	References
Molecular Formula	C ₁₁ H ₂₂ N ₂ O ₂	[1] [2] [3] [4] [5] [6]
Molecular Weight	214.31 g/mol	[1] [2] [6]
CAS Number	688363-66-8	[1] [4] [5] [6]
Synonyms	tert-Butyl 2,6-dimethylpiperazine-1-carboxylate	[1] [3] [5]

Structural Information

The structure of **1-Boc-2,6-dimethylpiperazine** is characterized by a piperazine ring substituted with two methyl groups at the 2 and 6 positions and a Boc protecting group on one of the nitrogen atoms. This configuration is crucial for its application in the synthesis of complex bioactive molecules.



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Logical relationship of **1-Boc-2,6-dimethylpiperazine**'s core components.

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